

# Adulteration detection in Asparagus racemosus extracts using Shatavarin IV marker

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Compound of Interest		
Compound Name:	Shatavarin IV	
Cat. No.:	B1216113	Get Quote

## Technical Support Center: Adulteration Detection in Asparagus racemosus Extracts

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Asparagus racemosus extracts. The focus is on the detection of adulteration using **Shatavarin IV** as a key analytical marker.

### Frequently Asked Questions (FAQs)

Q1: What is **Shatavarin IV** and why is it used as a marker for Asparagus racemosus?

A1: **Shatavarin IV** is a steroidal saponin and one of the major bioactive constituents found in the roots of Asparagus racemosus.[1][2] It is considered a key marker for standardization because it is directly linked to many of the plant's therapeutic activities, including immunomodulatory, galactagogue, and anticancer effects.[2][3] Its presence and concentration are reliable indicators of the quality and authenticity of A. racemosus extracts.[4][5]

Q2: What are the common adulterants found in commercial Asparagus racemosus products?

A2: Due to high demand, A. racemosus is prone to adulteration.[6][7] Common adulterants include other species of the same genus, such as Asparagus densiflorus, Asparagus setaceus, and Asparagus plumosus, which may contain lower amounts of **Shatavarin IV**.[1] Another







significant adulterant is Chlorophytum species (Safed Musali), which is used for different therapeutic purposes and can be identified by the presence of specific marker compounds not found in A. racemosus.[8][9] DNA barcoding has also been used to identify substitution in market samples.[10]

Q3: What is the typical concentration of **Shatavarin IV** in authentic A. racemosus root extracts?

A3: The concentration of **Shatavarin IV** can vary based on the geographical region, season of collection, and extraction method.[6][11] Studies have reported concentrations ranging from 0.01% to 0.40% in raw root samples.[6][11] In some analyses, the content was found to be around 0.22% to 0.39%.[1][12] Marketed herbal products have shown **Shatavarin IV** content between 1.47 mg/g and 2.69 mg/g on a dry weight basis.[7][13]

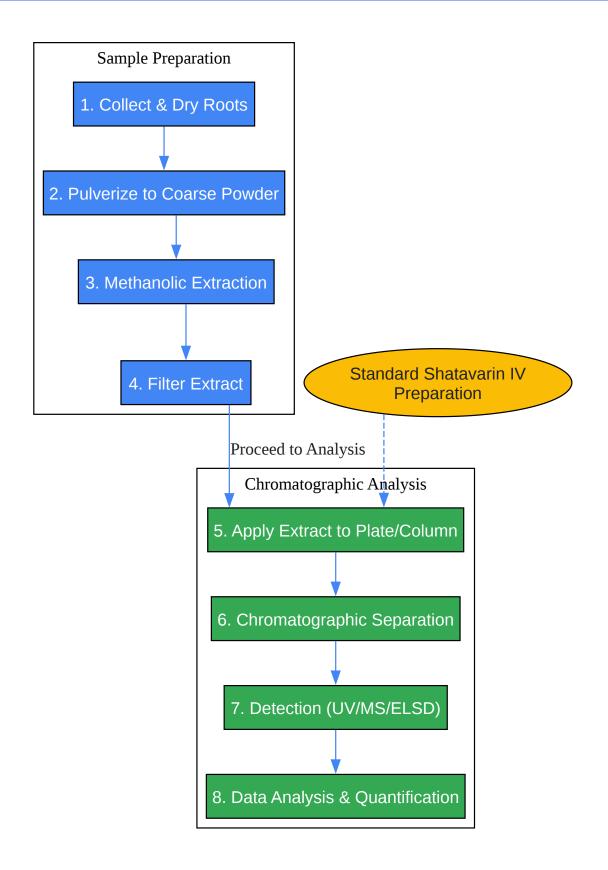
Q4: Which analytical techniques are most suitable for quantifying **Shatavarin IV**?

A4: High-Performance Thin-Layer Chromatography (HPTLC) and High-Performance Liquid Chromatography (HPLC) are the most common and reliable techniques for the quantification of **Shatavarin IV**.[7] HPTLC is often favored for its simplicity, cost-effectiveness, and ability to process multiple samples simultaneously.[7][13] HPLC, particularly when coupled with detectors like Mass Spectrometry (MS) or an Evaporative Light Scattering Detector (ELSD), offers high sensitivity, selectivity, and precision.[3][14][15]

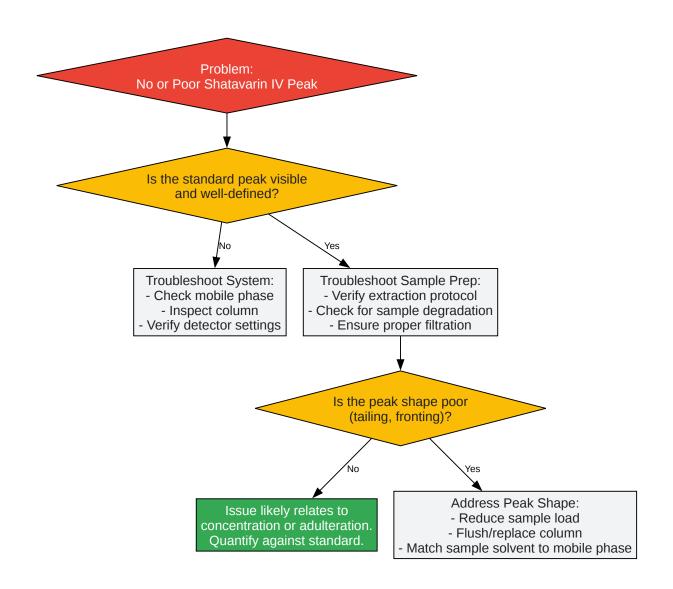
# Experimental Workflows and Protocols General Experimental Workflow

The following diagram outlines the typical workflow for the analysis of **Shatavarin IV** in A. racemosus root extracts.









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